

# Essential Safety and Handling Guide for AS1907417 (Firuglipel)

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## Compound of Interest

Compound Name: AS1907417

Cat. No.: B15609320

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **AS1907417**, a GPR119 agonist also known as Firuglipel or DS-8500a. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

## Immediate Safety Information

**AS1907417**, with the CAS number 885038-66-4, is a research chemical and should be handled with care in a laboratory setting.<sup>[1]</sup> While a specific Material Safety Data Sheet (MSDS) was not publicly available in its entirety, the following recommendations are based on general best practices for handling similar chemical compounds.

## Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent accidental exposure. The following should be worn at all times when handling **AS1907417**:

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or other chemical-resistant gloves.
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified.
Body Protection	Laboratory Coat	Fully buttoned.
Respiratory Protection	Fume Hood or Respirator	Use a properly functioning fume hood. If not available, a NIOSH-approved respirator is recommended, especially when handling the powder form.

## First Aid Measures

In the event of exposure, follow these immediate first aid protocols:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Operational and Disposal Plans

### Handling and Storage

Proper handling and storage are vital to maintain the stability and purity of **AS1907417** and to ensure a safe laboratory environment.

#### Handling:

- Always handle **AS1907417** within a well-ventilated area, preferably inside a chemical fume hood.
- Avoid the creation of dust when handling the solid form.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## Spill and Disposal Procedures

#### Spill Management:

- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep or scoop up the absorbed material into a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

#### Waste Disposal:

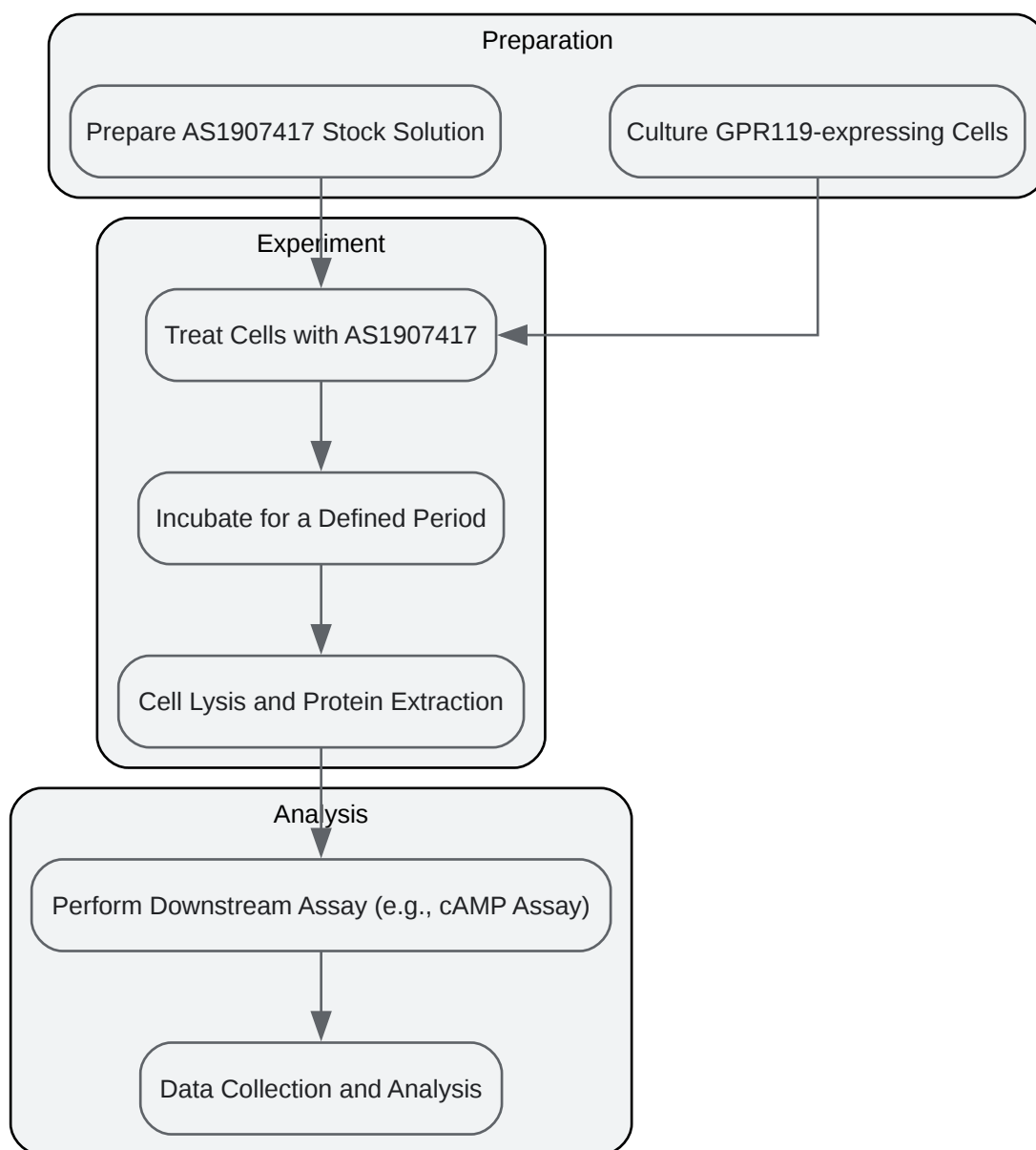
- Dispose of **AS1907417** and any contaminated materials as hazardous chemical waste.

- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of down the drain or in regular trash.
- Use a licensed professional waste disposal service.

## Experimental Protocols and Visualizations

### General Experimental Workflow

The following diagram illustrates a typical workflow for an in-vitro experiment using **AS1907417**.

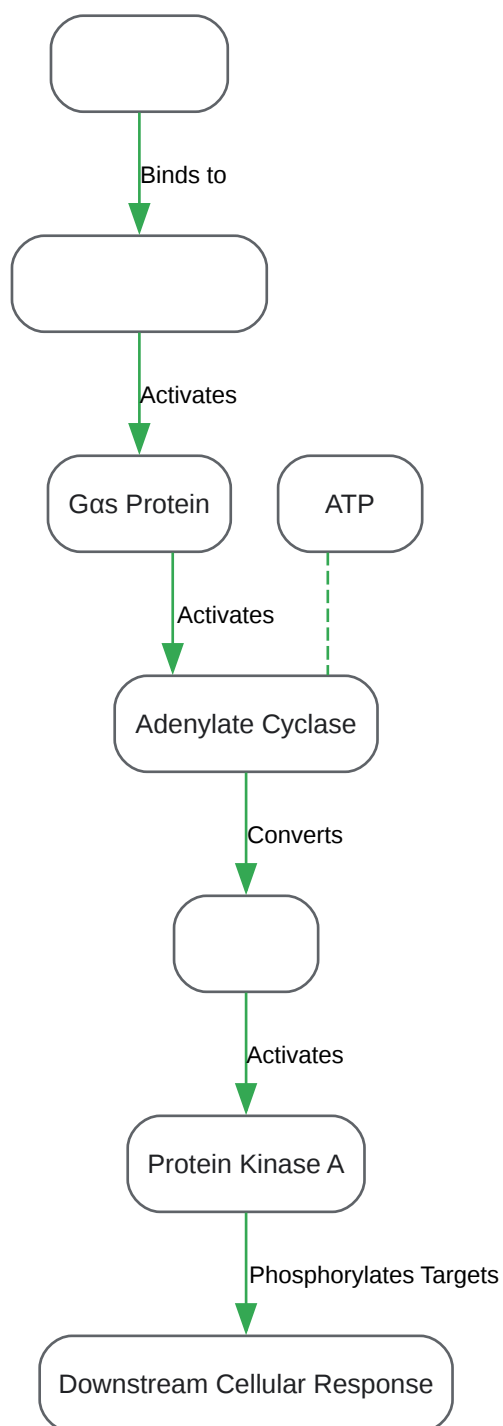


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Caption: General workflow for in-vitro cell-based assays with **AS1907417**.

## Signaling Pathway of AS1907417

**AS1907417** is a GPR119 agonist. Upon binding to the G protein-coupled receptor 119 (GPR119), it initiates a signaling cascade that results in an increase in intracellular cyclic adenosine monophosphate (cAMP).



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Caption: Simplified signaling pathway initiated by **AS1907417** binding to GPR119.

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## References

- 1. [AS1907417|885038-66-4|MSDS \[dcchemicals.com\]](#)
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